

Application Note: 3-(m-Tolyl)cyclopentanone in Fragrance Development

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Compound of Interest

Compound Name: 3-(m-Tolyl)cyclopentanone

CAS No.: 769141-68-6

Cat. No.: B2635783

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Executive Summary

3-(m-Tolyl)cyclopentanone is a functionalized cycloalkanone offering a bridge between classic floral-jasminic notes and modern woody-amber aromachemicals.^[1] Unlike its aliphatic analogs (e.g., 3-methylcyclopentanone) which are volatile and ethereal, the addition of the meta-tolyl moiety significantly lowers volatility and introduces substantivity.^[1] This guide details the molecule's physicochemical profile, synthesis via Rh-catalyzed conjugate addition, and protocols for its incorporation into "White Flower" and "Modern Chypre" accords.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5][6]}

Property	Specification
IUPAC Name	3-(3-Methylphenyl)cyclopentan-1-one
CAS Number	769141-68-6
Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol
Appearance	Colorless to pale yellow viscous liquid
LogP (Predicted)	~3.2 (High substantivity)
Vapor Pressure	Low (Base/Heart note character)
Odor Descriptors	Woody, Floral (Magnolia/Jasmine), Dry, slightly Animalic/Phenolic nuances. [1]

Structural Logic (SAR)

The olfactory profile is dictated by the 3-aryl substitution on the cyclopentanone ring.[\[1\]](#)

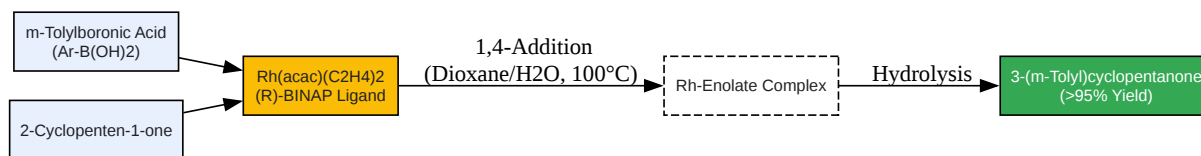
- Cyclopentanone Core: Provides the diffusive, lifting quality.
- m-Tolyl Group: The meta-methyl substitution on the phenyl ring disrupts planarity less than ortho but adds more volume than para, often resulting in "warmer" and "earthier" perception compared to the sharper 3-phenylcyclopentanone analogs.[\[1\]](#)

Synthesis Protocol: Rhodium-Catalyzed Conjugate Addition

Rationale: Traditional Grignard additions to enones often suffer from 1,2-addition byproducts.[\[1\]](#) The Hayashi-Miyaura reaction (Rh-catalyzed) is selected for its high regioselectivity toward 1,4-addition, ensuring high purity essential for fragrance ingredients.[\[1\]](#)

Reaction Scheme

The synthesis involves the addition of m-tolylboronic acid to 2-cyclopenten-1-one.[\[1\]](#)



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Figure 1: Rh-catalyzed synthesis pathway ensuring 1,4-regioselectivity.[1]

Step-by-Step Protocol

- **Reagent Prep:** In a Schlenk flask, dissolve Rh(acac)(C₂H₄)₂ (3 mol%) and (R)-BINAP (3.3 mol%) in 1,4-dioxane under Argon. Stir for 5 min to generate the active chiral catalyst (if enantioselectivity is desired) or use standard phosphine ligands for racemic synthesis.
- **Addition:** Add m-tolylboronic acid (1.5 equiv) and 2-cyclopenten-1-one (1.0 equiv).
- **Solvent System:** Add a 10:1 mixture of Dioxane/Water (water promotes the boron-to-rhodium transmetallation).[1]
- **Reaction:** Heat to 100°C for 6 hours. Monitor via TLC (Hexane:EtOAc 4:1) or GC-MS.[1]
- **Workup:** Cool to RT. Dilute with ethyl acetate, wash with NaHCO₃ (sat) and brine. Dry over MgSO₄. [1]
- **Purification:** Flash column chromatography (Silica gel, 5-10% EtOAc in Hexanes).
 - Target Purity: >98% (GC) is required for olfactory evaluation to eliminate off-odors from boronic acid residues.[1]

Olfactory Evaluation & Application Protocols

Protocol A: Dilution & Longevity Profiling

Before formulation, the raw material must be mapped for intensity and evaporation curve.

- Preparation: Prepare 1%, 5%, and 10% dilutions in Dipropylene Glycol (DPG) or Ethanol (EtOH).
- Blotter Test: Dip smelling strips 1cm into each solution.
- Evaluation Intervals:
 - T=0 (Top): Check for solvent lift and initial impact (expect low impact).[1]
 - T=1 hr (Heart): Evaluate the "blooming" phase.[1][2] Look for floral/woody crossover.
 - T=24 hrs (Base): Assess substantivity.[1][3] The m-tolyl analog should remain perceptible as a warm, dry wood note.

Protocol B: Accord Construction (The "Modern Chypre" Test)

This protocol validates the ingredient's ability to modernize a classic structure by replacing standard woody materials (like Vetiver or Patchouli) with **3-(m-Tolyl)cyclopentanone**.^[1]

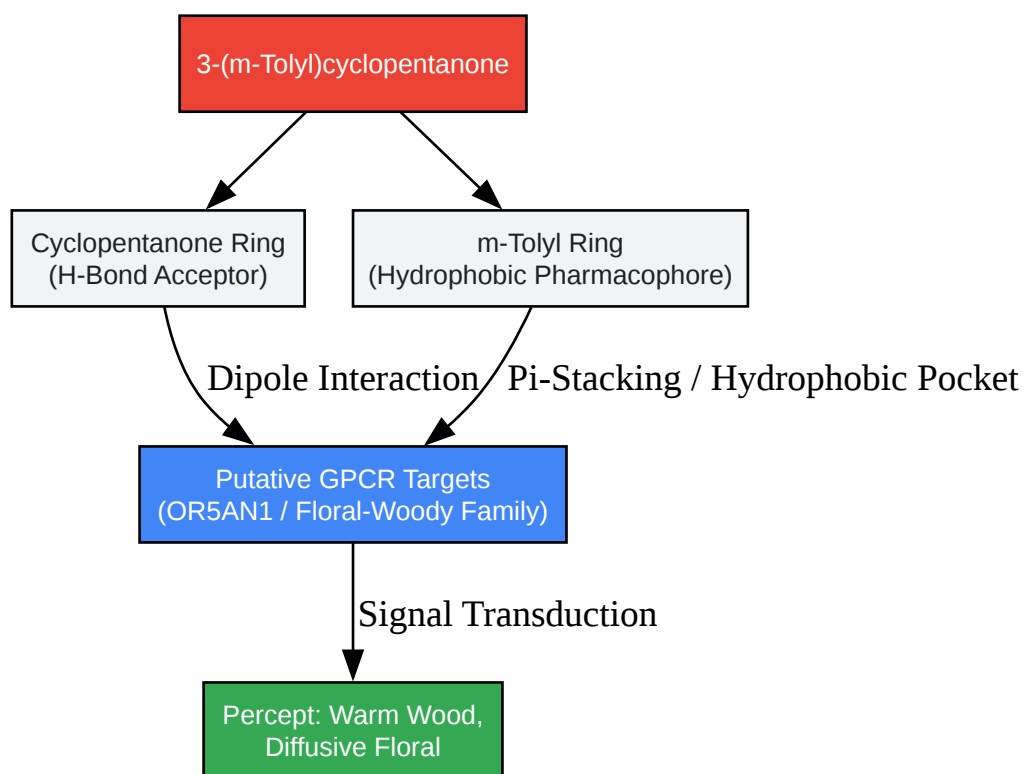
Ingredient Class	Standard Component	Test Formulation (Parts per 1000)	Role of 3-(m-Tolyl)cyclopentanone
Citrus Top	Bergamot Oil	200	Provides lift, but no direct interaction. [1]
Floral Heart	Rose Absolute	50	Bridge: The molecule links Rose to the woody base. [1]
New Molecule	3-(m-Tolyl)cyclopentanone	80	Replaces Iso E Super/Vetiver. Adds diffusive floral-woodiness. [1]
Mossy Base	Oakmoss (Low Atranol)	20	Provides the Chypre backbone. [1]
Musk	Galaxolide	100	Fixative. [1]

Evaluation Logic:

- Compare the Test Formulation against a control containing Iso E Super.
- Success Criteria: The Test Formulation should exhibit a "redder," more floral woody character compared to the "amber" character of Iso E Super.

Mechanism of Action: Olfactory Receptors

While specific receptor binding for this molecule is proprietary or understudied, structurally similar aryl-cyclopentanones often interact with OR5AN1 (musk receptor) or specific floral receptors triggered by jasmone-like motifs.[\[1\]](#)



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Figure 2: Predicted Structure-Odor Relationship (SOR) mechanism.[1]

Safety & Stability Considerations

- **Stability:** The ketone functionality is stable in alcoholic perfumery and neutral pH bases (lotions).[1]
 - **Risk:**[1] Avoid high pH (soaps) where aldol condensation or ring-opening might occur over time, though aryl-substituted ketones are generally more robust than simple aliphatic ones.[1]
- **Schiff Base Formation:** Unlike aldehydes (e.g., Florhydral), this ketone is less reactive with methyl anthranilate, making it a safer choice for orange-blossom accords where discoloration is a concern.

References

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- Bedoukian Research. (2023).[1] "Cyclopentanone Derivatives in Fragrance." (General industry context for cyclopentanone applications).

Disclaimer: This Application Note is for research and development purposes. All synthesis should be conducted in a fume hood by trained personnel.[1] Olfactory evaluation should follow IFRA guidelines.

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